

Nefazodone pharmacodynamics 5-HT2A receptor affinity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nefazodone

CAS No.: 83366-66-9

Cat. No.: S536934

[Get Quote](#)

Nefazodone Pharmacodynamic Profile at Key Targets

Target	Affinity (K _i , nM)	Functional Activity	Functional Role / Notes
5-HT2A Receptor	7.1 - 26 [1] [2]	Potent Antagonist [1] [3]	Primary action; linked to improved sleep, reduced anxiety, and lower sexual side effects [1] [3].
5-HT2C Receptor	72 [1]	Antagonist [1]	Contributes to the modulation of serotonin signaling.
Serotonin Transporter (SERT)	200 - 459 [1]	Weak Inhibitor [1] [4]	Contributes to increased synaptic serotonin, but weaker than SSRIs [4].
Norepinephrine Transporter (NET)	360 - 618 [1]	Weak Inhibitor [1]	Contributes to increased synaptic norepinephrine.
α1-Adrenergic Receptor	5.5 - 48 [1] [2]	Antagonist [1]	Can cause side effects like dizziness and postural hypotension [1].
Histamine H1 Receptor	≥370 [1]	Low Affinity Antagonist [1]	Low potential for sedation and weight gain compared to other antidepressants [1].

Target	Affinity (K _i , nM)	Functional Activity	Functional Role / Notes
Muscarinic Receptors	>10,000 [1]	Negligible Affinity [1]	Devoid of anticholinergic side effects (e.g., dry mouth, constipation) [1].

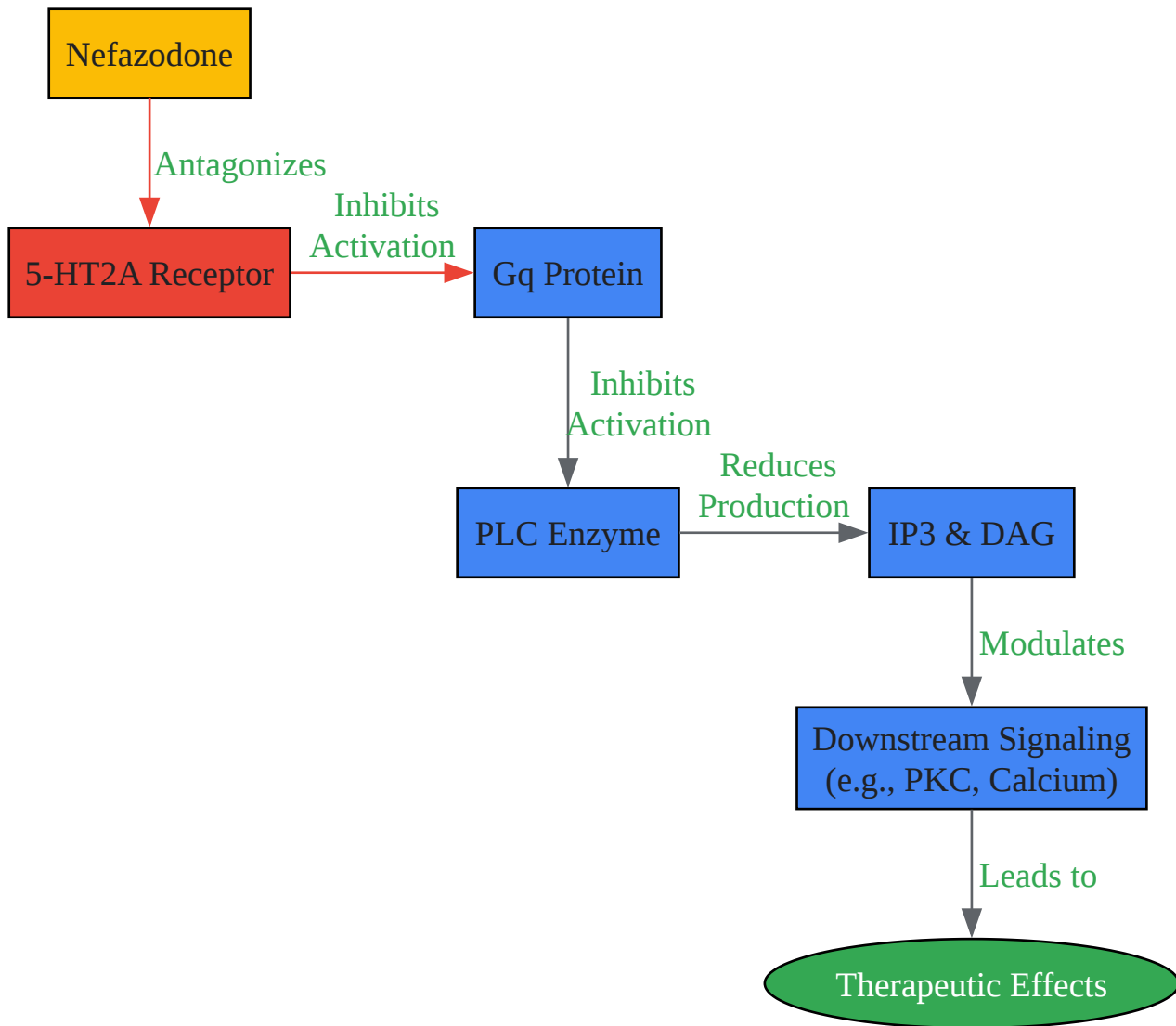
Experimental Evidence & Clinical Relevance

The pharmacodynamic profile of **Nefazodone** is supported by various experimental approaches.

- **In vivo transporter inhibition:** A 1995 study demonstrated that systemic administration of **Nefazodone** dose-dependently antagonized *p*-chloroamphetamine-induced depletion of cortical 5-HT, confirming its ability to inhibit the serotonin transporter in a living organism [4].
- **Ex vivo uptake assays:** Acute and subchronic administration of **Nefazodone** to rats significantly increased the Michaelis-Menten constant and reduced the rate of [3H]-5-HT uptake in cortical synaptosomes, indicating direct inhibition of the serotonin transporter [4].
- **Clinical receptor occupancy:** A 2002 pilot study used Positron Emission Tomography (PET) with the ligand [18F]-setoperone to show that clinical response to **Nefazodone** in depressed patients with anger attacks was correlated with a significant percentage decrease in 5-HT_{2A} receptor binding potential in brain regions like the right mesial frontal and left parietal cortex [5] [6].

5-HT_{2A} Receptor and Therapeutic Mechanisms

The 5-HT_{2A} receptor is a G_q-protein coupled receptor highly expressed in cortical pyramidal neurons [7] [8]. Its blockade by **Nefazodone** is central to the drug's therapeutic effects.



[Click to download full resolution via product page](#)

Nefazodone's antagonism of the 5-HT_{2A} receptor inhibits the Gq protein signaling cascade, modulating downstream cellular activity and contributing to its therapeutic effects. [7] [8]

This mechanism underlies several clinical benefits:

- **Improved Sleep Architecture:** By blocking 5-HT_{2A} receptors, **Nefazodone** promotes slow-wave sleep without the sedation common with traditional antihistaminergic drugs [3].
- **Low Sexual Dysfunction:** 5-HT_{2A} antagonism is associated with a lower incidence of sexual side effects compared to SSRIs [1] [3].
- **Adjunctive Antidepressant Action:** 5-HT_{2A} receptor blockade may enhance the clinical effects of SSRIs when used in combination, particularly in treatment-resistant depression [9].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Nefazodone [en.wikipedia.org]
2. Nefazodone hydrochloride, 5-HT2A antagonist [abcam.com]
3. Nefazodone. A review of its pharmacology and clinical ... [pubmed.ncbi.nlm.nih.gov]
4. The serotonergic antidepressant nefazodone inhibits ... [pubmed.ncbi.nlm.nih.gov]
5. An open pilot study of nefazodone in depression with ... [pubmed.ncbi.nlm.nih.gov]
6. An open pilot study of nefazodone in depression with ... [sciencedirect.com]
7. 5-HT2A receptor [en.wikipedia.org]
8. Serotonin 2A (5-HT2A) Receptor Function: Ligand ... - NCBI [ncbi.nlm.nih.gov]
9. The therapeutic role of 5-HT1A and 5-HT2A receptors in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Nefazodone pharmacodynamics 5-HT2A receptor affinity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b536934#nefazodone-pharmacodynamics-5-ht2a-receptor-affinity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com